

# An In-depth Technical Guide to the Physicochemical Properties of 1-(Cyclohexylmethyl)piperazine

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## Compound of Interest

Compound Name: **1-(Cyclohexylmethyl)piperazine**

Cat. No.: **B1349345**

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This technical guide provides a comprehensive overview of the known physicochemical properties of **1-(Cyclohexylmethyl)piperazine**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various chemical suppliers and databases.

## Core Physicochemical Data

**1-(Cyclohexylmethyl)piperazine** is a derivative of piperazine with a cyclohexylmethyl substituent. Its fundamental properties are crucial for its handling, formulation, and potential applications in medicinal chemistry and materials science.

Table 1: Key Physicochemical Properties of **1-(Cyclohexylmethyl)piperazine**

Property	Value	Source(s)
Molecular Formula	$C_{11}H_{22}N_2$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	182.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	57184-23-3	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	1-(cyclohexylmethyl)piperazine	
Boiling Point	230-231 °C (at 760 mmHg)	<a href="#">[3]</a>
Density	0.938 g/mL at 25 °C	<a href="#">[3]</a>
Refractive Index	$n_{20/D}$ 1.4950	<a href="#">[3]</a>
Flash Point	87.8 °C (190.0 °F) - closed cup	
Predicted pKa	$9.26 \pm 0.10$	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	Data not consistently available. One source reports 87.8, which is identical to the flash point and may be an error.	
Solubility	Specific data for 1-(cyclohexylmethyl)piperazine is not readily available. The parent compound, piperazine, is known to be freely soluble in water and glycerol, and slightly soluble in ethanol. <a href="#">[6]</a> <a href="#">[7]</a>	

## Experimental Protocols for Property Determination

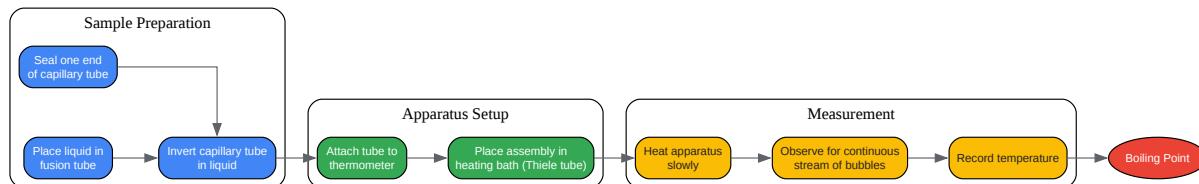
The following sections detail generalized experimental methodologies for determining the key physicochemical properties listed above. These protocols are standard in organic chemistry laboratories.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8][9] A common and efficient method for small quantities of liquid is the capillary method using a Thiele tube or a melting point apparatus with a heating block.[10][11]

#### Methodology:

- Sample Preparation: A small amount (a few milliliters) of **1-(Cyclohexylmethyl)piperazine** is placed into a small test tube or a fusion tube.[8][10]
- Capillary Insertion: A capillary tube, sealed at one end, is placed inverted into the liquid.[10]
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil) or inserted into a calibrated aluminum heating block.[10][12]
- Heating: The apparatus is heated slowly and uniformly, at a rate of about 1-2°C per minute as the expected boiling point is approached.[12]
- Observation: As the liquid heats, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[10] Alternatively, the heat source is removed when a steady stream of bubbles is observed. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[11]
- Recording: The temperature is recorded at this point. For accuracy, the determination should be repeated, and the barometric pressure should also be recorded.[8][9]

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Caption: Workflow for Boiling Point Determination.

## Determination of Melting Point

For solid compounds, the melting point is a key indicator of purity.[12] Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C.

Methodology:

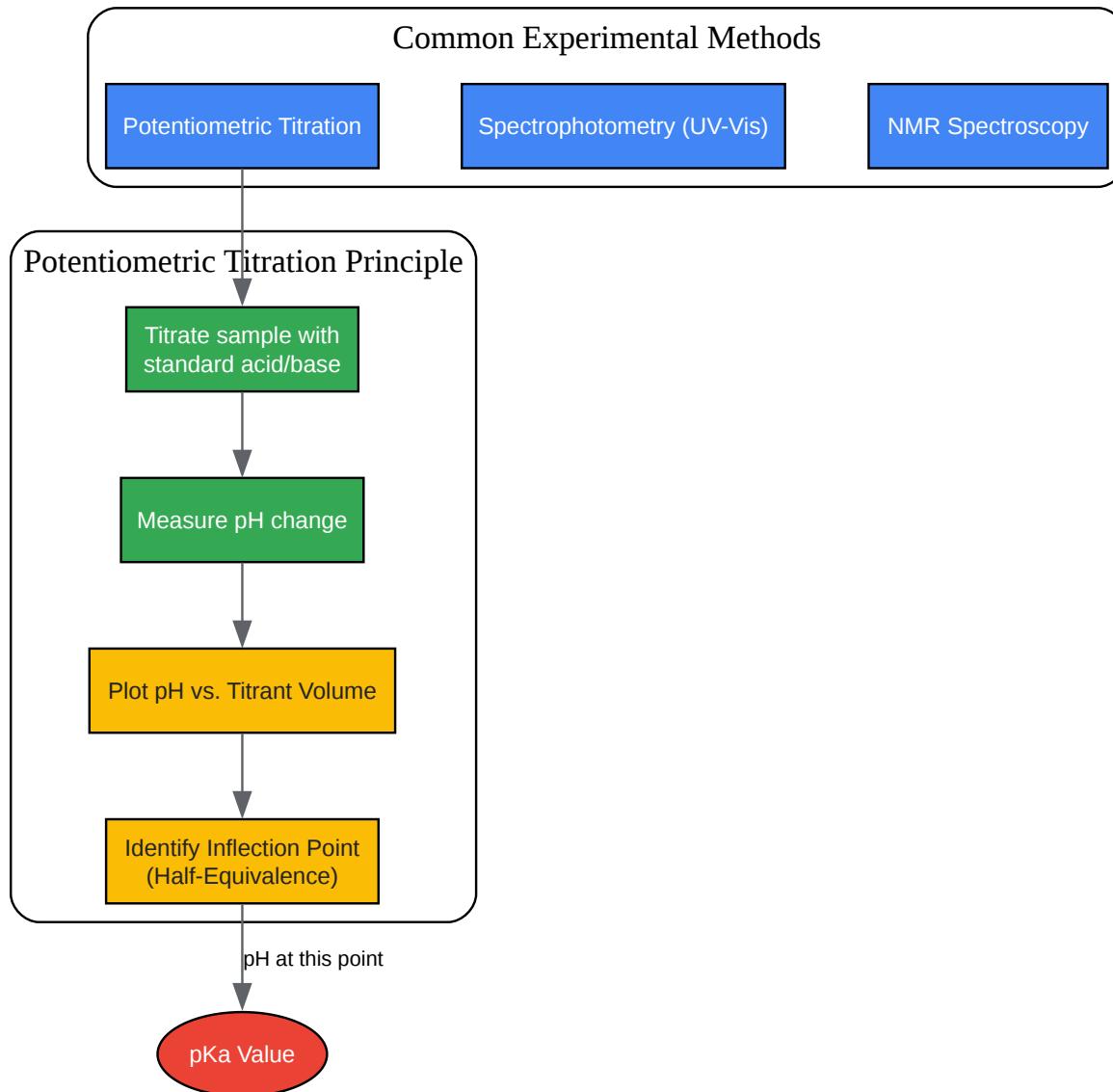
- **Sample Preparation:** A small amount of the finely powdered solid is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[13][14]
- **Apparatus Setup:** The capillary tube is attached to a thermometer or placed in a designated slot in a digital melting point apparatus.[15]
- **Heating:** The heating block or oil bath is heated. An initial rapid determination can be done to find an approximate melting point. Subsequently, a new sample is heated slowly, with the temperature increasing by about 2°C per minute near the expected melting point.
- **Observation:** The melting range is recorded from the temperature at which the first drop of liquid appears (onset of melting) to the temperature at which the entire sample becomes a clear liquid (completion of melting).[15]

## Determination of pKa (Acid Dissociation Constant)

The pKa is a measure of the acidity of a compound. For a basic compound like **1-(Cyclohexylmethyl)piperazine**, the pKa refers to its conjugate acid. Potentiometric titration and UV-Vis spectrophotometry are common methods for pKa determination.[16][17]

#### Methodology (Potentiometric Titration):

- **Solution Preparation:** A precise amount of the compound is dissolved in a suitable solvent (often water or a water-cosolvent mixture) to a known concentration.
- **Titration Setup:** The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong acid (e.g., HCl) is added in small, precise increments using a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which corresponds to the inflection point of the curve.[16][17]



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